

Didesmethyl Sibutramine-d6 CAS number

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Compound of Interest

Compound Name: *Didesmethyl Sibutramine-d6*

CAS No.: *1189727-93-2*

Cat. No.: *B562638*

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An In-Depth Technical Guide to **Didesmethyl Sibutramine-d6**

Abstract

This technical guide provides a comprehensive overview of **Didesmethyl Sibutramine-d6**, a critical isotopically labeled internal standard for the quantitative bioanalysis of Didesmethyl Sibutramine (also known as N-di-desmethylsibutramine or M2), a primary active metabolite of the anti-obesity drug Sibutramine. This document details its chemical properties, its fundamental role in ensuring analytical accuracy in mass spectrometry-based assays, a validated experimental protocol for its use, and the logic underpinning the methodological choices. The primary audience for this guide includes researchers in drug metabolism and pharmacokinetics (DMPK), clinical pharmacologists, and analytical scientists engaged in regulated bioanalysis.

Introduction and Core Identification

Sibutramine is a pharmaceutical agent formerly used in the management of obesity. Its therapeutic effects are primarily mediated through its active amine metabolites, N-desmethyl sibutramine (M1) and N-didesmethyl sibutramine (M2)[1]. Accurate quantification of these

metabolites in biological matrices such as human plasma is essential for pharmacokinetic, bioequivalence, and toxicological studies[2].

Due to the inherent variability of sample preparation and the potential for ion suppression or enhancement in mass spectrometry, the use of a stable isotope-labeled internal standard (SIL-IS) is the gold standard for quantitative bioanalysis. **Didesmethyl Sibutramine-d6** serves this purpose, co-eluting chromatographically with the unlabeled analyte and exhibiting nearly identical chemical and physical behavior during extraction and ionization, thereby correcting for analytical variability.

The definitive identifier for this compound is its Chemical Abstracts Service (CAS) Registry Number.

CAS Number:1189727-93-2[3][4]

Physicochemical Properties

A precise understanding of the molecule's properties is fundamental to its application.

Didesmethyl Sibutramine-d6 is characterized by the incorporation of six deuterium atoms, which imparts a distinct mass-to-charge ratio without significantly altering its chemical properties.

Property	Value	Source
Chemical Name	1-[1-(4-chlorophenyl)-2,2,3,3,4,4-hexadeuteriocyclobutyl]-3-methylbutan-1-amine	[4]
Synonyms	(+/-)-Didesmethylsibutramine-d6; 1-[1-(4-Chlorophenyl)cyclobutyl-d6]-3-methylbutylamine	[3]
Molecular Formula	C ₁₅ H ₁₆ D ₆ CIN	[3]
Molecular Weight	257.83 g/mol	[3]
Appearance	Yellow to Orange Oil	[3]
Storage	2-8°C, Refrigerator, Under Inert Atmosphere	[3]

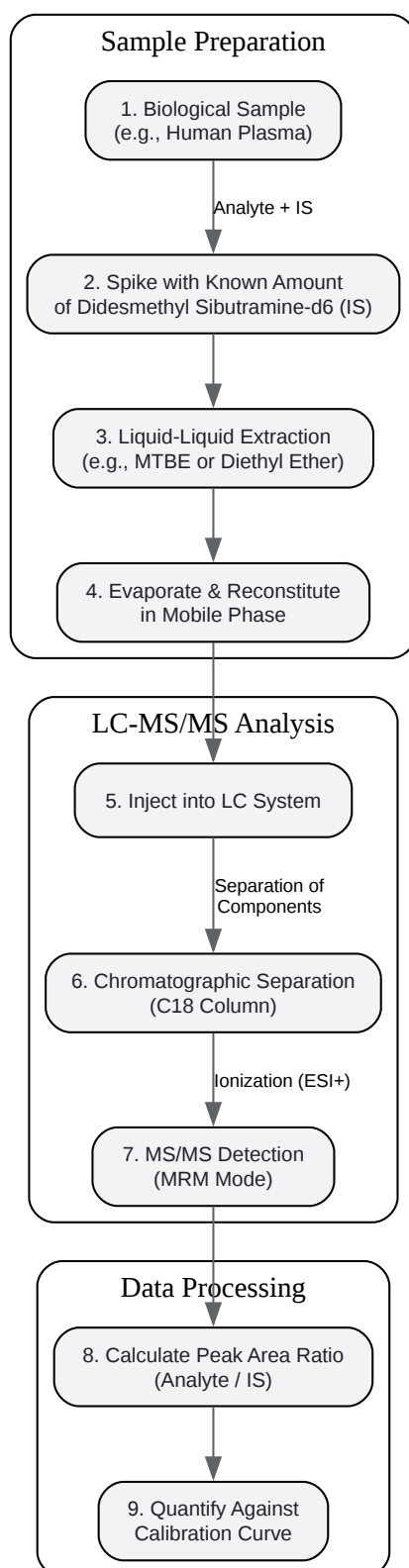
The Principle of Stable Isotope Dilution in Bioanalysis

The core value of **Didesmethyl Sibutramine-d6** lies in the application of the stable isotope dilution (SID) technique for mass spectrometry. The rationale is as follows:

- **Minimizing Extraction Variability:** During sample preparation steps like liquid-liquid extraction (LLE) or solid-phase extraction (SPE), the recovery of the analyte can be inconsistent. Because the deuterated standard is chemically identical to the analyte, its recovery will be proportionally the same. By adding a known amount of the SIL-IS at the beginning of the workflow, any loss of the analyte during extraction is mirrored by a proportional loss of the SIL-IS. The final analyte/IS peak area ratio remains constant, ensuring accuracy.
- **Correcting for Matrix Effects:** In electrospray ionization (ESI), co-eluting endogenous components from the biological matrix (e.g., plasma salts, lipids) can suppress or enhance the ionization of the target analyte, leading to erroneous quantification. The SIL-IS experiences the exact same degree of ion suppression or enhancement at the same

retention time. Therefore, the ratio of the analyte signal to the IS signal remains unaffected by these matrix effects, a critical feature for self-validating protocols.

The workflow below illustrates this principle, from sample spiking to final data analysis.



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Caption: Bioanalytical workflow using a deuterated internal standard.

Experimental Protocol: Quantification in Human Plasma

This section outlines a representative, field-proven methodology for the simultaneous quantification of Sibutramine and its metabolites, including Didesmethyl Sibutramine, using **Didesmethyl Sibutramine-d6** as an internal standard. This protocol is based on established liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods[2][5][6].

4.1. Materials and Reagents

- Reference Standards: Didesmethyl Sibutramine, **Didesmethyl Sibutramine-d6**
- Solvents: HPLC-grade Acetonitrile, Methanol, Methyl-tert-butyl ether (MTBE)
- Buffers: Ammonium Formate, Formic Acid
- Control Matrix: Drug-free human plasma

4.2. Sample Preparation: Liquid-Liquid Extraction (LLE)

- Aliquot 200 µL of human plasma (calibration standards, quality controls, or unknown samples) into a 1.5 mL polypropylene tube.
- Spike each tube with 25 µL of the internal standard working solution (**Didesmethyl Sibutramine-d6** in methanol) to achieve a final concentration of ~5 ng/mL.
- Vortex briefly for 10 seconds.
- Add 1 mL of MTBE.
- Vortex vigorously for 5 minutes to ensure thorough extraction.
- Centrifuge at 4000 rpm for 10 minutes at 4°C to separate the organic and aqueous layers.
- Carefully transfer the upper organic layer (~900 µL) to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.

- Reconstitute the dried residue in 100 µL of the mobile phase (e.g., 10:90 v/v, 5 mM ammonium formate:acetonitrile) and vortex to mix.
- Transfer the reconstituted sample to an autosampler vial for injection.

4.3. LC-MS/MS Conditions The following table summarizes typical instrument parameters for this analysis.

Parameter	Specification	Rationale
LC System	Standard HPLC or UHPLC System	Provides necessary separation and flow control.
Column	Zorbax SB-C18 (4.6 mm x 75 mm, 3.5 µm) or equivalent	C18 chemistry provides robust reversed-phase retention for these compounds.
Mobile Phase	A: 5 mM Ammonium Formate in Water B: Acetonitrile	Ammonium formate acts as a modifier to improve peak shape and ionization efficiency.
Gradient	Isocratic (e.g., 90% B) or a shallow gradient	An isocratic method is often sufficient and highly robust for this analysis[2].
Flow Rate	0.4 - 0.8 mL/min	Balances run time with separation efficiency.
Injection Volume	5 - 10 µL	Standard volume for sensitivity without overloading the column.
MS System	Triple Quadrupole Mass Spectrometer	Required for Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.
Ionization Mode	Electrospray Ionization, Positive (ESI+)	The amine groups on the analytes are readily protonated.

4.4. Mass Spectrometry - Multiple Reaction Monitoring (MRM) MRM is the key to the selectivity of the assay. A specific precursor ion is selected in the first quadrupole (Q1), fragmented in the collision cell (Q2), and a specific product ion is monitored in the third quadrupole (Q3). This "transition" is highly specific to the analyte.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Notes
Didesmethyl Sibutramine (Analyte)	252.2	124.9	The product ion corresponds to a characteristic fragment[2].
Didesmethyl Sibutramine-d6 (IS)	258.2	124.9	Precursor is +6 Da due to deuterium. The fragment is often identical as deuterium is on a stable part of the molecule not lost during fragmentation.

Conclusion

Didesmethyl Sibutramine-d6 (CAS No. 1189727-93-2) is an indispensable tool for drug development and clinical research involving Sibutramine. Its use as a stable isotope-labeled internal standard in LC-MS/MS bioanalytical methods provides a self-validating system that corrects for experimental variability, ensuring the highest level of accuracy and precision in quantitative results. The methodologies described herein represent a robust framework for researchers aiming to implement reliable and defensible bioanalytical assays for Sibutramine and its metabolites.

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